

# 4-Hexen-3-one biological activity metabolite profiling

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## Compound Focus: 4-Hexen-3-one

CAS No.: 50396-87-7

Cat. No.: S3317472

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## Metabolite Identification & Basic Properties

The following table summarizes the basic chemical information and natural occurrence of **4-Hexen-3-one**.

Property Category	Details
Common Name	4-Hexen-3-one [1]
CAS Number	2497-21-4 [1]
Chemical Formula	C <sub>6</sub> H <sub>10</sub> O [1]
Classification	Organic compound; Enone (contains the enone functional group, RC(=O)CR') [1]
Natural Occurrence	Detected as a flavor constituent in foods including pepper ( <i>C. baccatum</i> ), tea, turmeric, sweet oranges, and soy products [1].

## Documented Biological Activity & Analytical Detection

The search results indicate one specific study investigating the biological activity of **4-Hexen-3-one**.

## Antimycobacterial Activity

A study on the hexane extract of *Citrus aurantifolia* (lime) fruit peels identified **4-Hexen-3-one** and tested it against *Mycobacterium tuberculosis* H37Rv [2].

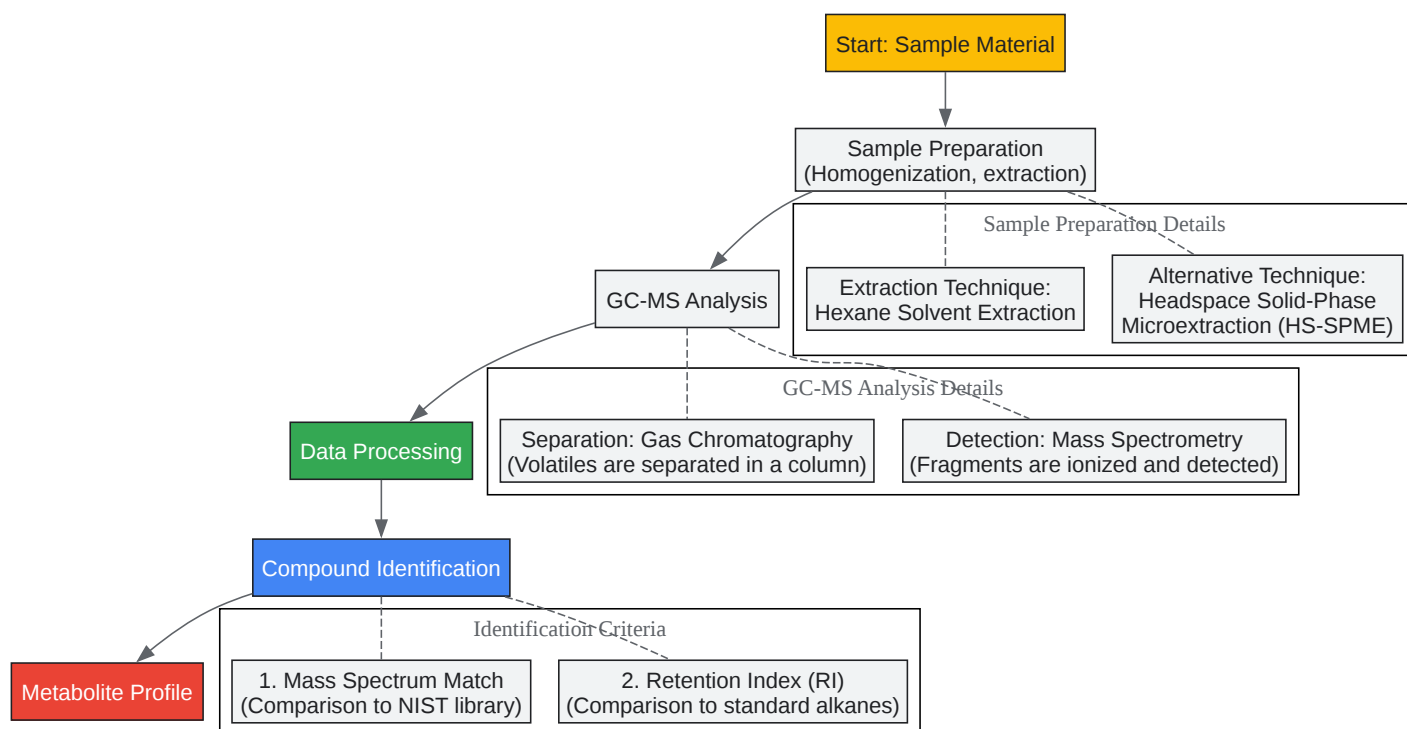
Tested Compound / Extract	Activity	Test Organism	Minimum Inhibitory Concentration (MIC)
<b>4-Hexen-3-one</b> [2]	Activity against sensitive and multidrug-resistant strains	<i>Mycobacterium tuberculosis</i> H37Rv	50–100 µg/mL [2]
Hexane extract of *C. aurantifolia*	Activity against monoresistant strains	<i>Mycobacterium tuberculosis</i> H37Rv	25–50 µg/mL [2]

## Detection in Metabolite Profiling

**4-Hexen-3-one** was identified as a volatile component in the hexane extract of *Citrus aurantifolia* fruit peels using **Gas Chromatography-Mass Spectrometry (GC-MS)** [2]. In that analysis, it had a retention time (RT) of **5.54 minutes** and a relative content of **0.51%** of the total volatile constituents [2].

## Experimental Protocol for Volatile Metabolite Profiling

The methodology used to detect and identify **4-Hexen-3-one** in the *Citrus aurantifolia* study is a common approach for volatile metabolite profiling [2]. The following workflow outlines the key steps, from sample preparation to compound identification.



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The key steps and considerations for the protocol are:

- **Sample Preparation:** The study used hexane solvent extraction [2]. For a more focused analysis of volatile compounds, **Headspace Solid-Phase Microextraction (HS-SPME)** is a widely used and effective alternative, as shown in other metabolomics studies [3] [4] [5].
- **GC-MS Analysis:** This is the core analytical step. The gas chromatograph separates the volatile compounds in the mixture, and the mass spectrometer detects and fragments them, providing a unique mass spectrum for each compound [2].

- **Compound Identification:** Confident identification of a metabolite like **4-Hexen-3-one** relies on **two key parameters** [2] [5]:
  - **Mass Spectrum Match:** The experimental mass spectrum is compared to a reference library (e.g., NIST). A high similarity score (often >80%) is required [5].
  - **Retention Index (RI):** The experimental retention index of the compound on a standard GC column (like DB-5) is calculated using a series of n-alkanes and compared to a database of known RIs. This confirms the identification made by the mass spectrum [5].

## Summary

Based on the current search results, **4-Hexen-3-one** is a volatile enone identified in various foods. Its most notable documented biological activity is antimycobacterial activity against \*M. tuberculosis\*, though it was less potent than the whole extract or other isolated compounds in the same study [2]. This suggests its activity may be part of a synergistic interaction.

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## References

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